

2-Propoxyacetonitrile: Authoritative Disposal & Safety Guide[1]

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Compound of Interest

Compound Name: 2-Propoxyacetonitrile

CAS No.: 66502-25-8

Cat. No.: B2649840

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Executive Summary & Core Directive

2-Propoxyacetonitrile (CAS: 66502-25-8) is an aliphatic nitrile used primarily as a chemical intermediate in organic synthesis.[1] Its disposal requires strict adherence to protocols designed to mitigate two primary risks: toxicity (dermal/oral) and flammability.[2][3][4]

Immediate Operational Rules (The "Do Not" List):

- DO NOT dispose of via sanitary sewer or sink drains.
- DO NOT mix with acidic waste streams. (Risk of Hydrogen Cyanide (HCN) evolution).
- DO NOT mix with strong oxidizers.[4] (Risk of exothermic reaction/fire).[4]
- DO NOT treat via benchtop chemical destruction (hydrolysis) without specific authorization and engineering controls.

Recommended Disposal Path: Professional thermal destruction (incineration) via a licensed hazardous waste facility.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety system. You must treat this chemical as both a flammable solvent and a toxic agent.

Table 1: Physicochemical & Hazard Data

Property	Value	Operational Implication
CAS Number	66502-25-8	Use for waste profiling and inventory tracking.[5]
Molecular Formula		Aliphatic nitrile structure.[1]
Flash Point	57°C (134°F)	Flammable Liquid (Category 3). Classified as RCRA Ignitable Waste (D001).
Boiling Point	~149°C	Moderate volatility; vapors can accumulate in headspace.
Density	0.91 g/cm ³	Lighter than water; will float if spilled in aqueous environments.
Solubility	Soluble in organic solvents	Compatible with standard organic waste streams (if non-acidic).
Acute Toxicity	Oral, Dermal, Inhalation	Toxic. Rapid absorption through skin.[5] LD50 (Oral, Rat) ~617 mg/kg [1].[5]
Reactivity	Incompatible with Acids/Oxidizers	Cyanide Potential. Acidic hydrolysis can liberate HCN gas.

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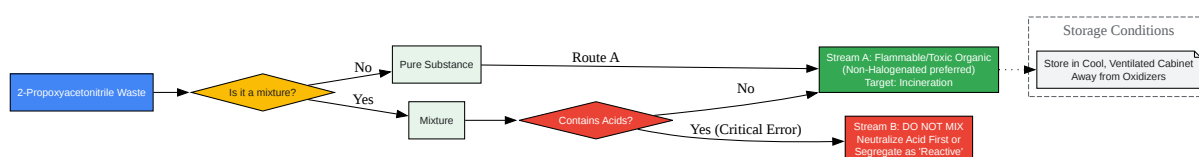
Scientist's Insight: The flash point of 57°C places this chemical on the borderline of high flammability. In a laboratory setting, always treat it as a volatile flammable.[5] The nitrile group (-CN) is stable under neutral conditions but becomes a lethal hazard if the waste stream pH drops below 7. Always check the pH of your waste container before adding this chemical.

Pre-Disposal Storage & Segregation[1][7]

Safe disposal begins at the bench. The following workflow ensures that the waste is packaged correctly before it leaves the lab.

Waste Stream Segregation Logic

The most critical error in nitrile disposal is accidental acidification.



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Figure 1: Decision logic for segregating **2-Propoxyacetonitrile** waste streams to prevent accidental cyanide generation.

Protocol 1: Waste Accumulation & Packaging

Objective: To package waste for pickup by Environmental Health & Safety (EHS) or a commercial vendor.

Materials:

- High-Density Polyethylene (HDPE) or Glass container (Amber preferred).
- "Hazardous Waste" Label.
- Nitrile gloves (Double gloving recommended) and Safety Goggles.

Procedure:

- Container Selection: Verify the container is clean and free of any acidic residue.
- pH Verification: If adding to an existing organic solvent carboy, dip a pH strip into the carboy.
 - Pass: pH 7-10.
 - Fail: pH < 7. STOP. Do not add nitrile. Start a new container.
- Transfer: Pour the **2-Propoxyacetonitrile** into the container using a funnel to prevent splashing. Perform this in a fume hood.
- Labeling:
 - Mark as "Hazardous Waste".
 - List constituents: "**2-Propoxyacetonitrile**, [Other Solvents]".^[5]
 - Check Hazard Boxes: Flammable, Toxic.^{[5][3][4]}
 - Add Warning: "NITRILE - DO NOT ADD ACID".
- Closure: Screw the cap on tightly. Do not leave the funnel in the neck.
- Secondary Containment: Place the container in a secondary tray to capture potential leaks.

Disposal Methodologies

Primary Method: Professional Incineration (Standard)

The only universally accepted method for disposing of aliphatic nitriles is thermal destruction in a permitted hazardous waste incinerator.

- Mechanism: High-temperature oxidation converts the carbon/hydrogen to

and

. The nitrogen content is converted to

or

(which is scrubbed).
- RCRA Classification:
 - D001: Ignitable (Flash point < 60°C).
 - Potential D003: Reactive (if cyanide generation is deemed a risk by local protocols, though typically D001 covers the liquid).[\[5\]](#)
- Logistics: Contact your facility's waste vendor (e.g., Veolia, Clean Harbors, Triumvirate).[\[5\]](#)
Declare the waste profile as "Flammable, Toxic Organic Liquid (Nitriles)."[\[5\]](#)

Secondary Method: In-Lab Chemical Treatment (NOT RECOMMENDED)

Strictly for reference or emergency stabilization by advanced chemists.

While nitriles can be hydrolyzed to carboxylic acids (using acid/base) or oxidized (using hypochlorite), these methods are operationally unsound for disposal because:

- Acid Hydrolysis: Risks releasing HCN gas if the reflux is not perfectly controlled.
- Base Hydrolysis: Releases Ammonia (

) gas, requiring scrubbing.
- Exotherm: The reaction is exothermic, posing a fire risk with the flammable solvent background.

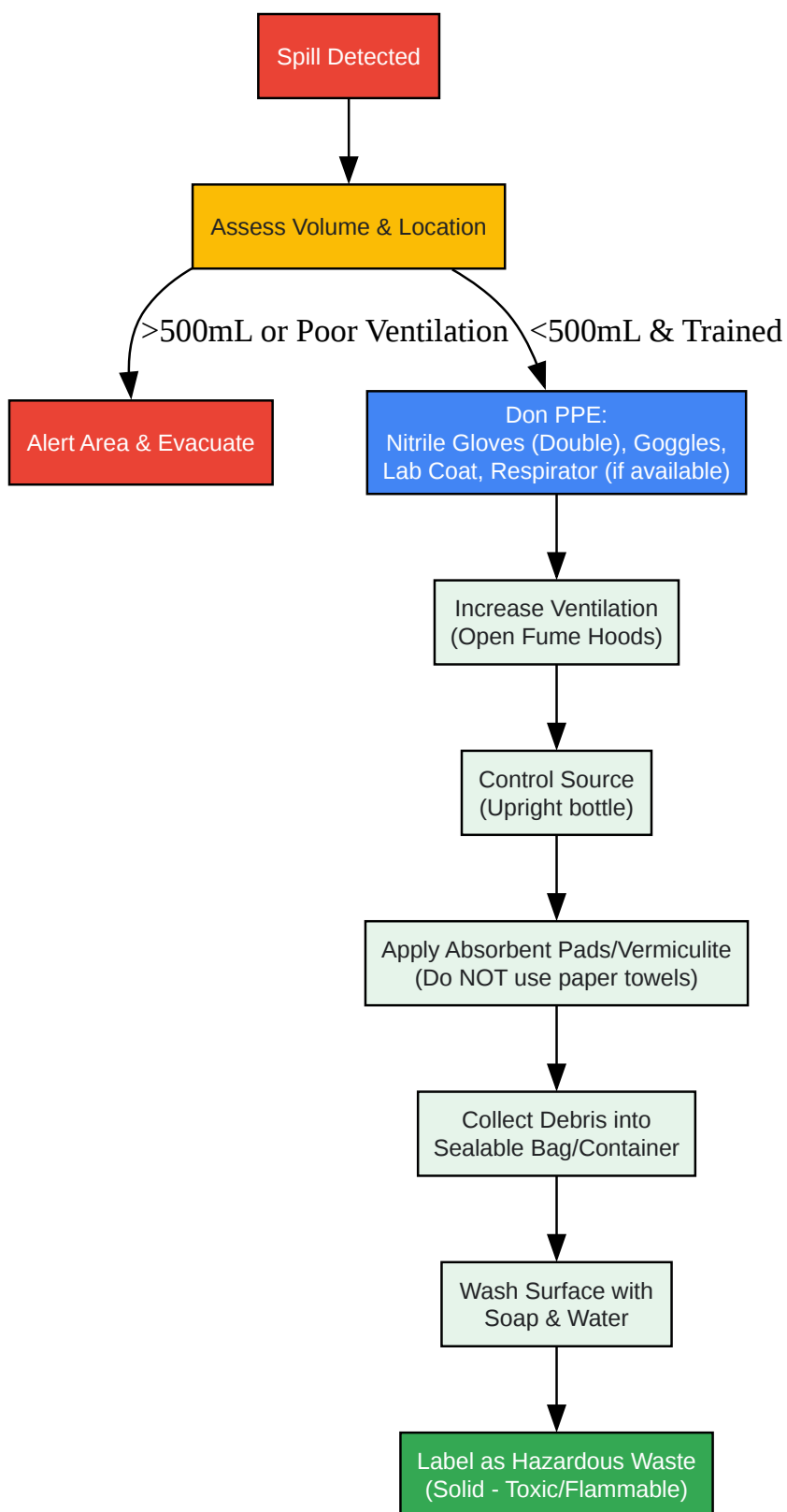
Directive: Do not attempt bench-top destruction. The cost of professional disposal is negligible compared to the safety risk of generating cyanide or ammonia gas in the lab [2].

Emergency Spill Response Procedures

In the event of a spill, immediate action is required to prevent vapor accumulation and skin exposure.[5]

Protocol 2: Spill Cleanup Workflow

Scope: Spills < 500 mL in a laboratory setting. Larger spills require professional HazMat response.



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Figure 2: Step-by-step decision tree for managing a minor laboratory spill of **2-Propoxyacetonitrile**.

Detailed Cleanup Steps:

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signs.
- Ventilate: Ensure fume hoods are running. If the spill is outside a hood, open windows if safe/possible.^[5]
- PPE: Wear double nitrile gloves. **2-Propoxyacetonitrile** penetrates rubber; changing gloves immediately upon contamination is vital ^[3].
- Absorb: Use inert absorbents like vermiculite, sand, or commercial solvent pads.^[5]
 - Note: Avoid using paper towels as the primary absorbent for large amounts, as they increase the surface area for evaporation (flammability risk).^[5]
- Decontaminate: Wipe the area with a detergent solution.
- Waste: Place all contaminated absorbents and gloves into a heavy-duty plastic bag or bucket. Label as "Hazardous Waste: Solids contaminated with **2-Propoxyacetonitrile**."

Regulatory Compliance & Classification

When filling out your waste manifest, use the following codes to ensure compliance with EPA (US) and local regulations.

- Proper Shipping Name (DOT): Nitriles, flammable, toxic, n.o.s. (**2-Propoxyacetonitrile**).^[5]
- UN Number: UN 3273 (or UN 1992 depending on specific vendor profile).
- Hazard Class: 3 (Flammable Liquid).^[6]
- Subsidiary Risk: 6.1 (Toxic).^[6]
- Packing Group: III.

- RCRA Waste Codes:
 - D001: Ignitable.
 - D003: Reactive (Check local state requirements; some states mandate this for all cyanides/nitriles).

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). RCRA Regulations and Keywords (40 CFR Part 261). Retrieved from [\[Link\]](#)

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Sources

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